

Spectroscopic and Structural Analysis of 3-Ethynylpiperidin-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethynylpiperidin-3-ol

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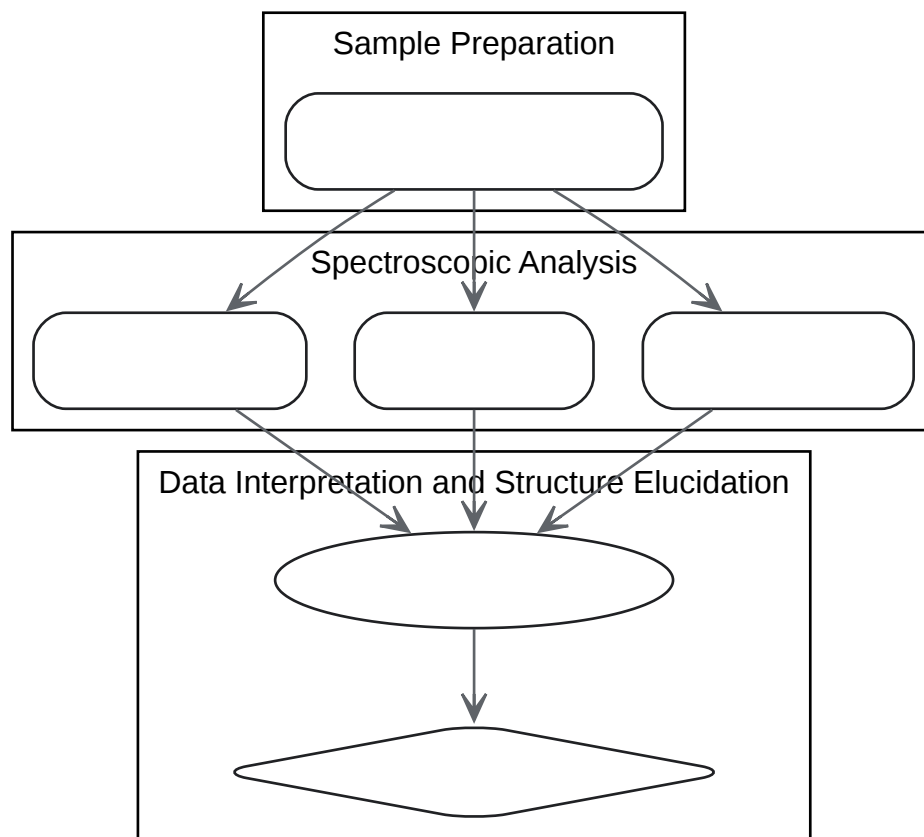
This technical guide provides a detailed overview of the spectroscopic properties of **3-Ethynylpiperidin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of published experimental data for this specific molecule, this document presents a summary of expected spectroscopic characteristics based on the analysis of related structures. The experimental protocols described are generalized standard procedures for the techniques discussed.

Chemical Structure and Properties

3-Ethynylpiperidin-3-ol is a derivative of piperidine featuring both a hydroxyl and an ethynyl group at the 3-position. These functional groups are key determinants of its chemical reactivity and spectroscopic behavior. The hydrochloride salt is often used to improve the compound's stability and solubility.

Molecular Formula: $C_7H_{11}NO$ Molecular Weight: 125.17 g/mol Molecular Formula (HCl salt): $C_7H_{12}ClNO$ Molecular Weight (HCl salt): 161.63 g/mol

Figure 2. Spectroscopic Analysis Workflow



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